

Essential Safety and Logistics for Handling 2-Amino-2',5-dichlorobenzophenone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-2',5-dichlorobenzophenone

Cat. No.: B023164

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for **2-Amino-2',5-dichlorobenzophenone**, a common intermediate in pharmaceutical synthesis.

Chemical and Physical Properties

Property	Value	Source(s)
Appearance	Yellow to yellow-green crystalline powder	[1]
Molecular Formula	C ₁₃ H ₉ Cl ₂ NO	[1]
Molecular Weight	266.12 g/mol	[1][2]
Melting Point	87-89 °C	[1][2]
Solubility	Insoluble in water. Soluble in methanol.	[1][2][3]

Hazard Identification and Personal Protective Equipment (PPE)

2-Amino-2',5-dichlorobenzophenone is classified as a hazardous substance. It is crucial to use appropriate personal protective equipment (PPE) to minimize exposure and ensure

personal safety.

Hazard Classifications[2][4]

- Causes skin irritation (H315)
- Causes serious eye irritation (H319)
- May cause respiratory irritation (H335)
- Harmful if swallowed, in contact with skin, or if inhaled[5]

Recommended Personal Protective Equipment (PPE)

PPE Category	Specification	Source(s)
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.	[5][6]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.	[3][5][7]
Respiratory Protection	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. A dust mask type N95 (US) is recommended.	[2][5]

Operational Plan for Handling

Follow these procedural steps to ensure the safe handling of **2-Amino-2',5-dichlorobenzophenone** in a laboratory setting.

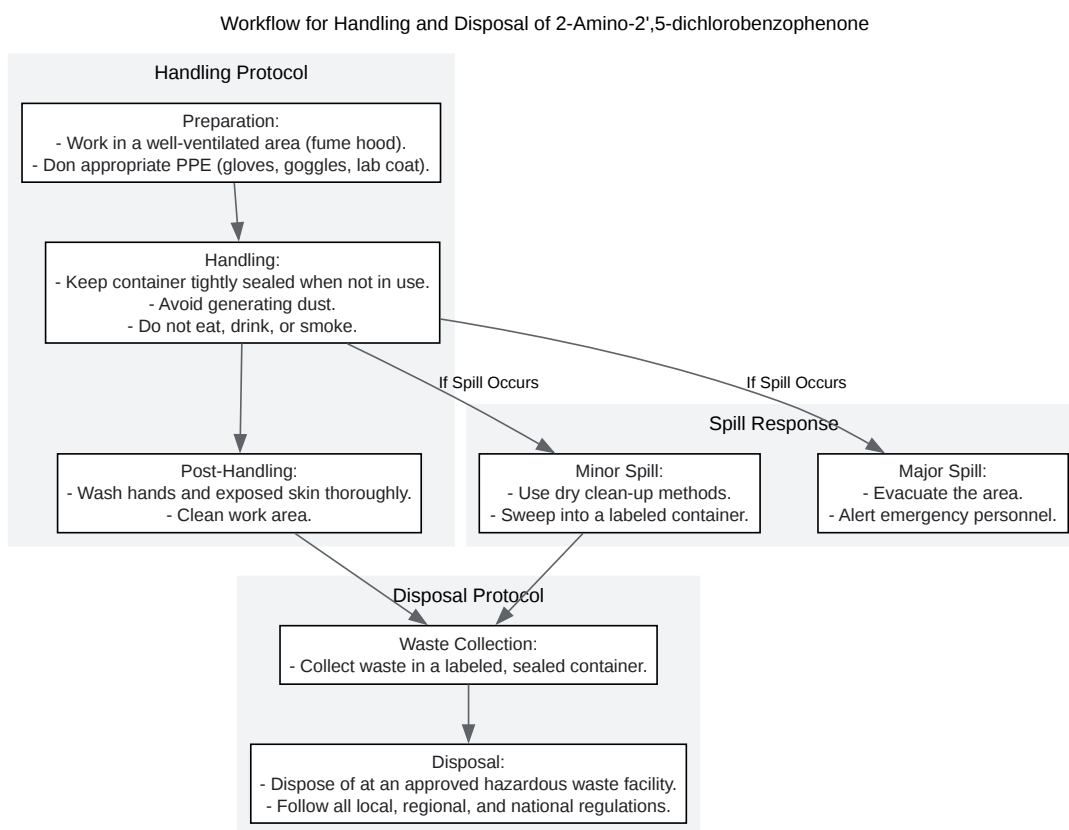
- Ventilation: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood.[\[3\]](#)[\[7\]](#)
- Personal Protective Equipment (PPE): Before handling, ensure you are wearing the appropriate PPE as detailed in the table above.
- Avoiding Contamination: Do not eat, drink, or smoke when using this product.[\[5\]](#)[\[7\]](#) Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Container Handling: Keep containers securely sealed when not in use.[\[7\]](#) Store in a cool, dry, and well-ventilated place.[\[3\]](#)
- Spill Management: In case of a spill, avoid generating dust.[\[7\]](#) Use dry clean-up procedures.[\[7\]](#) For minor spills, sweep up and shovel the material into a suitable, labeled container for disposal.[\[5\]](#) For major spills, evacuate the area and alert the appropriate emergency personnel.[\[7\]](#)

Disposal Plan

Proper disposal of **2-Amino-2',5-dichlorobenzophenone** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization: Chemical waste generators must determine whether a discarded chemical is classified as hazardous waste and consult local, regional, and national hazardous waste regulations.[\[5\]](#)
- Container Disposal: Dispose of contents and container to an approved waste disposal plant.[\[5\]](#) Do not mix with other waste. Handle uncleaned containers as you would the product itself.
- Contaminated Materials: Any materials, such as PPE or cleaning supplies, that come into contact with **2-Amino-2',5-dichlorobenzophenone** should be treated as hazardous waste and disposed of accordingly.

Experimental Workflow: Handling and Disposal

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Caption: This diagram outlines the procedural workflow for the safe handling and disposal of **2-Amino-2',5-dichlorobenzophenone**.

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